

"2-[3-(Trifluoromethyl)phenoxy]nicotinic acid" quantification in environmental samples

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Compound of Interest

Compound Name: 2-[3-(Trifluoromethyl)phenoxy]nicotinic acid

Cat. No.: B183232

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An Application Guide for the Quantitative Analysis of **2-[3-(Trifluoromethyl)phenoxy]nicotinic Acid** in Environmental Samples

Introduction

2-[3-(Trifluoromethyl)phenoxy]nicotinic acid, commonly known as niflumic acid, is a non-steroidal anti-inflammatory drug (NSAID) used for its analgesic and anti-inflammatory properties in both human and veterinary medicine.[1][2] Its presence in the environment, primarily due to excretion and improper disposal, is a growing concern. As a member of the class of emerging contaminants, monitoring its concentration in environmental matrices such as water and soil is crucial for assessing its potential ecological impact. This document provides a comprehensive guide for the quantification of niflumic acid in environmental samples, detailing robust sample preparation protocols and sensitive analytical methods.

Physicochemical Properties of Niflumic Acid

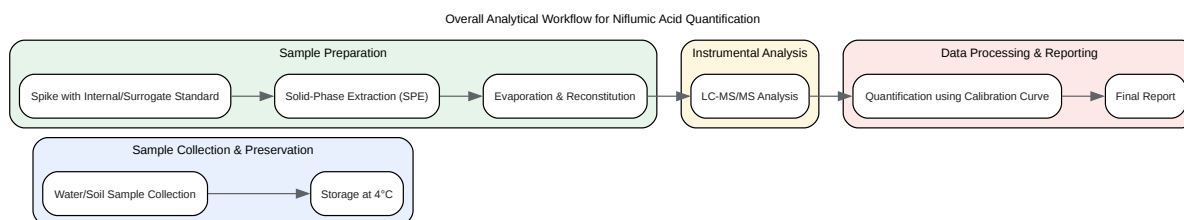
A thorough understanding of the physicochemical properties of niflumic acid is fundamental to developing an effective analytical method. These properties dictate the choice of extraction and chromatography techniques.

Property	Value	Source
Molecular Formula	C ₁₃ H ₉ F ₃ N ₂ O ₂	[3]
Molecular Weight	282.22 g/mol	[3]
Melting Point	203 °C	[3]
Water Solubility	19 mg/L (at 25 °C)	[3]
logP (Octanol-Water Partition Coefficient)	4.43	[3]
pKa	Strong basic compound	

The acidic nature of the carboxylic acid group and the high logP value indicate that niflumic acid's solubility and partitioning behavior are highly dependent on pH. In its ionized form (at pH > pKa), it is more water-soluble, while in its neutral form (at pH < pKa), it is more lipophilic and will preferentially partition into organic solvents or sorb to non-polar solid phases. This behavior is the cornerstone of the extraction methodology.

Analytical Workflow Overview

The overall analytical workflow for the quantification of niflumic acid in environmental samples is a multi-step process designed to isolate the analyte from complex matrices and measure it with high sensitivity and selectivity.



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Caption: A schematic of the complete analytical process from sample collection to final reporting.

Part 1: Sample Collection and Preparation

The goal of sample preparation is to extract niflumic acid from the environmental matrix and remove interfering substances that could compromise the analytical measurement.^{[4][5]}

Water Sample Protocol

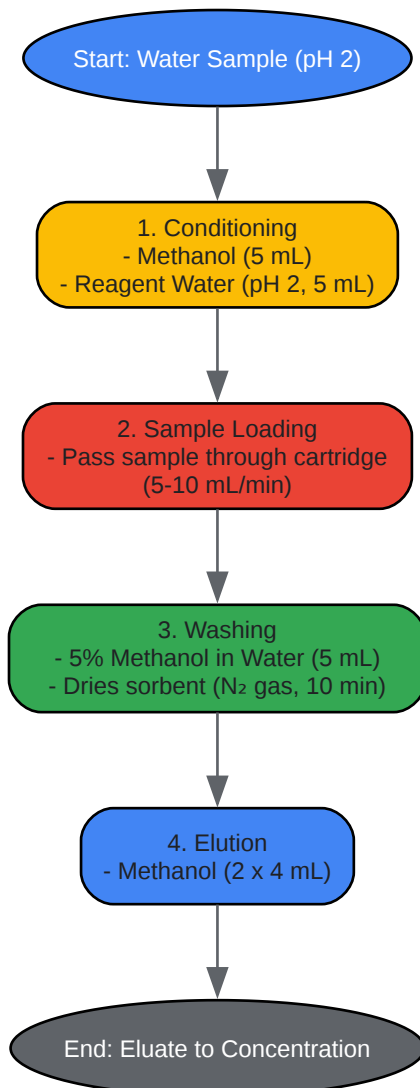
This protocol is designed for surface water, groundwater, and wastewater effluent.

1.1.1. Sample Collection and Preservation:

- Collect water samples in amber glass bottles to prevent photodegradation.
- Immediately upon collection, place the samples on ice and transport them to the laboratory.
- Store the samples at 4°C and begin extraction within 48 hours of collection.

1.1.2. Extraction by Solid-Phase Extraction (SPE): Solid-phase extraction is a highly effective technique for the pre-concentration and cleanup of analytes from aqueous samples.^{[6][7]} A reversed-phase sorbent is ideal for retaining the moderately non-polar niflumic acid.

Solid-Phase Extraction (SPE) Protocol for Water Samples



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